

Application Note: Large-Scale Preparation of (Z)-3-Iodocrotonic Acid

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Compound of Interest

Compound Name: 3-Iodobut-2-enoic acid

Cat. No.: B8072851

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Regioselective Hydroiodination of Ethyl Tetrolate via Sodium Iodide/Acetic Acid

Abstract & Strategic Overview

3-Iodocrotonic acid is a critical vinyl iodide intermediate used in palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira, Heck) to construct complex pharmaceutical scaffolds. While direct halogenation of crotonic acid is non-selective, the hydroiodination of tetrolate acid derivatives offers a superior route with high regiocontrol and stereocontrol.

This protocol details the large-scale synthesis of (Z)-3-iodocrotonic acid starting from ethyl tetrolate (ethyl 2-butyrate). The method utilizes Sodium Iodide (NaI) in Glacial Acetic Acid (AcOH) to effect a formal addition of HI across the alkyne.

Key Advantages of This Route:

- **Stereoselectivity:** Delivers the (Z)-isomer (>99% purity) via an anti-addition mechanism.
- **Scalability:** Avoids the use of hazardous gaseous hydrogen iodide (HI) or expensive transition metal catalysts.

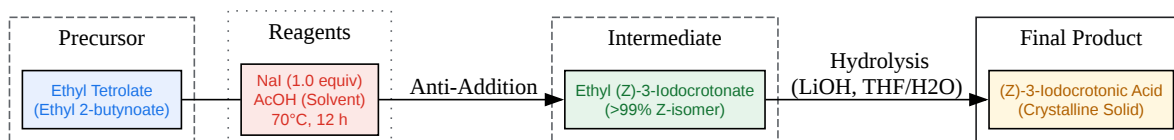
- **Cost-Efficiency:** Utilizes inexpensive NaI and acetic acid.
- **Safety:** Operates at moderate temperatures (70°C) without high-pressure equipment.

Retrosynthetic Analysis & Mechanism

The synthesis relies on the electronic polarization of the alkyne by the electron-withdrawing ester group, directing nucleophilic attack of iodide to the

-position (C3).

Reaction Scheme



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Figure 1: Synthetic pathway for (Z)-3-iodocrotonic acid involving hydroiodination followed by saponification.

Mechanistic Insight (The "Z" Selectivity)

The reaction proceeds via an Ad

3-type mechanism (or nucleophilic attack on the protonated/activated alkyne).

- **Activation:** The carboxylic ester activates the triple bond.
- **Anti-Addition:** The iodide anion () attacks the
() attacks the
-carbon (C3) while the proton ()
() adds to the

-carbon (C2) from the opposite face.

- Result: The anti-addition places the Iodine and the Ester group on the same side of the double bond (based on Cahn-Ingold-Prelog priority, this results in the (Z)-configuration).

Experimental Protocol

Phase 1: Hydroiodination of Ethyl Tetrolate

Scale: 200 mmol (approx. 22.4 g starting material) — Scalable to kg quantities.

Reagents & Materials

Reagent	MW (g/mol)	Amount	Moles	Equivalents
Ethyl Tetrolate (Ethyl 2-butynoate)	112.13	22.4 g	0.20 mol	1.0
Sodium Iodide (Dry)	149.89	30.0 g	0.20 mol	1.0
Glacial Acetic Acid	60.05	100 mL	N/A	Solvent (0.5 M)
Diethyl Ether (or MTBE)	74.12	300 mL	N/A	Extraction
KOH (3M aq)	56.11	~150 mL	N/A	Neutralization

Step-by-Step Procedure

- Setup: Equip a 500 mL three-necked round-bottom flask with a magnetic stir bar (or mechanical stirrer for larger scales), a reflux condenser, and an internal thermometer. Flush with nitrogen.
- Charging: Add Sodium Iodide (30.0 g) and Glacial Acetic Acid (100 mL) to the flask. Stir until NaI is partially dissolved (complete dissolution occurs upon heating).
- Addition: Add Ethyl Tetrolate (22.4 g) in one portion. The solution will turn yellow/brown.
- Reaction: Heat the mixture in an oil bath set to 70°C. Maintain this temperature for 12 hours.

- Checkpoint: Monitor reaction progress via TLC (Hexane/EtOAc 9:1) or GC-MS.^[1] Starting material (alkyne) should be consumed.
- Quenching: Cool the reaction mixture to room temperature (20–25°C).
- Workup:
 - Add Water (100 mL) and Diethyl Ether (100 mL). Shake and separate phases.
 - Extract the aqueous layer with additional Diethyl Ether (2 x 50 mL).
 - Neutralization (Critical): Carefully treat the combined organic layers with 3M aqueous KOH (or saturated NaHCO₃ for milder conditions) until the aqueous phase is neutral (pH 7).
Caution: Exothermic neutralization of acetic acid.
 - Wash the organic layer with Brine (50 mL).^[2]
 - Dry over anhydrous MgSO₄, filter, and concentrate under reduced pressure.^[2]
- Purification: Distillation under reduced pressure (vacuum) is recommended for high purity.
 - Expected Boiling Point: ~57–60°C at 0.1 mmHg.
 - Yield: ~40–45 g (85–90%) of Ethyl (Z)-3-iodocrotonate as a pale yellow liquid.

Phase 2: Saponification to (Z)-3-Iodocrotonic Acid

Scale: 100 mmol (approx. 24.0 g of Ester from Phase 1).

Reagents

Reagent	Amount
Ethyl (Z)-3-iodocrotonate	24.0 g (0.1 mol)
Lithium Hydroxide (LiOH·H ₂ O)	8.4 g (0.2 mol, 2.0 equiv)
THF / Water	3:1 mixture (200 mL)
HCl (1M)	As needed for acidification

Step-by-Step Procedure

- **Dissolution:** Dissolve the ethyl ester (24.0 g) in THF (150 mL) and Water (50 mL). Cool to 0°C.
- **Saponification:** Add LiOH·H₂O (8.4 g). Stir vigorously at 0°C for 30 minutes, then allow to warm to room temperature. Stir for 3–4 hours.
 - Checkpoint: TLC should show disappearance of the ester spot.
- **Workup:**
 - Concentrate the mixture on a rotary evaporator to remove most of the THF.
 - Dilute the aqueous residue with Water (50 mL).
 - Wash with Diethyl Ether (50 mL) to remove any unreacted neutral impurities (discard organic wash).
- **Acidification:** Cool the aqueous layer to 0°C. Acidify carefully with 1M HCl to pH ~2–3. The product will precipitate as a solid or oil out.
- **Extraction:** Extract with Ethyl Acetate (3 x 100 mL).
- **Isolation:** Dry combined organics over Na₂SO₄, filter, and concentrate.
- **Crystallization:** Recrystallize the crude solid from Hexane/EtOAc or Water/Ethanol.
 - Product: (Z)-3-Iodocrotonic Acid.[\[3\]](#)
 - Appearance: White to off-white crystalline solid.
 - Melting Point: ~65–68°C.

Process Optimization & Troubleshooting

Issue	Probable Cause	Corrective Action
Low Yield (Phase 1)	Incomplete reaction or volatility loss.	Ensure temperature is maintained at 70°C for full 12h. Do not overheat (>90°C) to avoid polymerization.
E/Z Isomerization	Exposure to light or excessive heat.	Protect reaction vessels with aluminum foil. Store product in amber vials.
Dark Color (Iodine)	Oxidation of Iodide.	Wash organic layer with 10% Sodium Thiosulfate () during workup to remove free iodine.
Product is Oily (Phase 2)	Residual solvent or impurities. [4]	Recrystallize from minimal hot hexane. Seed with a pure crystal if available.

Characterization Data

Ethyl (Z)-3-iodocrotonate (Intermediate):

- ¹H NMR (CDCl₃, 300 MHz):

6.28 (q, J=1.5 Hz, 1H, Vinyl-H), 4.21 (q, J=7.1 Hz, 2H, O-CH₂), 2.71 (d, J=1.5 Hz, 3H, Methyl), 1.30 (t, J=7.1 Hz, 3H, Ethyl-CH₃).

- Note: The coupling constant and shift of the vinyl proton are characteristic of the Z-isomer.

(Z)-3-Iodocrotonic Acid (Final Product):

- Appearance: White needles.
- Melting Point: 65–68°C.
- Solubility: Soluble in MeOH, EtOH, EtOAc; sparingly soluble in cold water.

Safety & Handling

- Acetic Acid: Corrosive. Use in a fume hood.
- Sodium Iodide: Irritant.
- 3-Iodocrotonic Acid: Potential alkylating agent. Handle with gloves and avoid inhalation.
- Waste Disposal: Segregate halogenated organic waste. Aqueous layers containing iodide should be treated according to site-specific halogen disposal protocols.

References

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